

Essential Safety and Logistical Information for Handling NTRC-824

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Compound of Interest

Compound Name: NTRC-824

Cat. No.: B609677

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This document provides crucial safety protocols, operational guidelines, and disposal instructions for the handling of **NTRC-824**, a potent and selective non-peptide antagonist of the neurotensin receptor type 2 (NTS2). Adherence to these procedures is vital to ensure personal safety and maintain the integrity of research.

Personal Protective Equipment (PPE)

When handling **NTRC-824**, a comprehensive approach to personal protection is mandatory to prevent accidental exposure. The following personal protective equipment must be worn at all times in the laboratory setting.

PPE Category	Required Equipment	Specifications and Use
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes or airborne particles of the compound.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Gloves should be inspected before use and changed frequently, especially after direct contact with the compound.
Body Protection	Laboratory coat	A standard lab coat is required to protect skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the stability and purity of **NTRC-824** and ensuring a safe laboratory environment.

Handling Procedures:

- **Engineering Controls:** Handle **NTRC-824** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.
- **Weighing and Aliquoting:** When weighing the solid compound, do so in an enclosure to contain any dust. For creating solutions, add the solvent to the vial containing the compound slowly to avoid splashing.

Storage Plan:

NTRC-824 should be stored under specific conditions to ensure its stability.

Parameter	Storage Condition	Rationale
Temperature	Store at -20°C for long-term storage. [1]	Prevents degradation of the compound over time.
Atmosphere	Store in a dry, well-ventilated place.	Minimizes moisture exposure which can affect compound stability.
Container	Keep container tightly closed.	Prevents contamination and exposure to air and moisture.

Disposal Plan

All waste containing **NTRC-824** must be treated as hazardous chemical waste and disposed of in accordance with institutional, local, state, and federal regulations.

- **Solid Waste:** Collect any solid waste, including empty vials and contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **NTRC-824** should be collected in a labeled, sealed, and appropriate hazardous waste container. Do not dispose of down the drain.
- **Decontamination:** Decontaminate all work surfaces and equipment that have come into contact with **NTRC-824** using an appropriate solvent (e.g., 70% ethanol) and cleaning agents.

Experimental Protocols

Preparation of Stock Solutions

NTRC-824 is soluble in organic solvents such as DMSO and ethanol. The following table provides guidance on preparing stock solutions.[\[1\]](#)

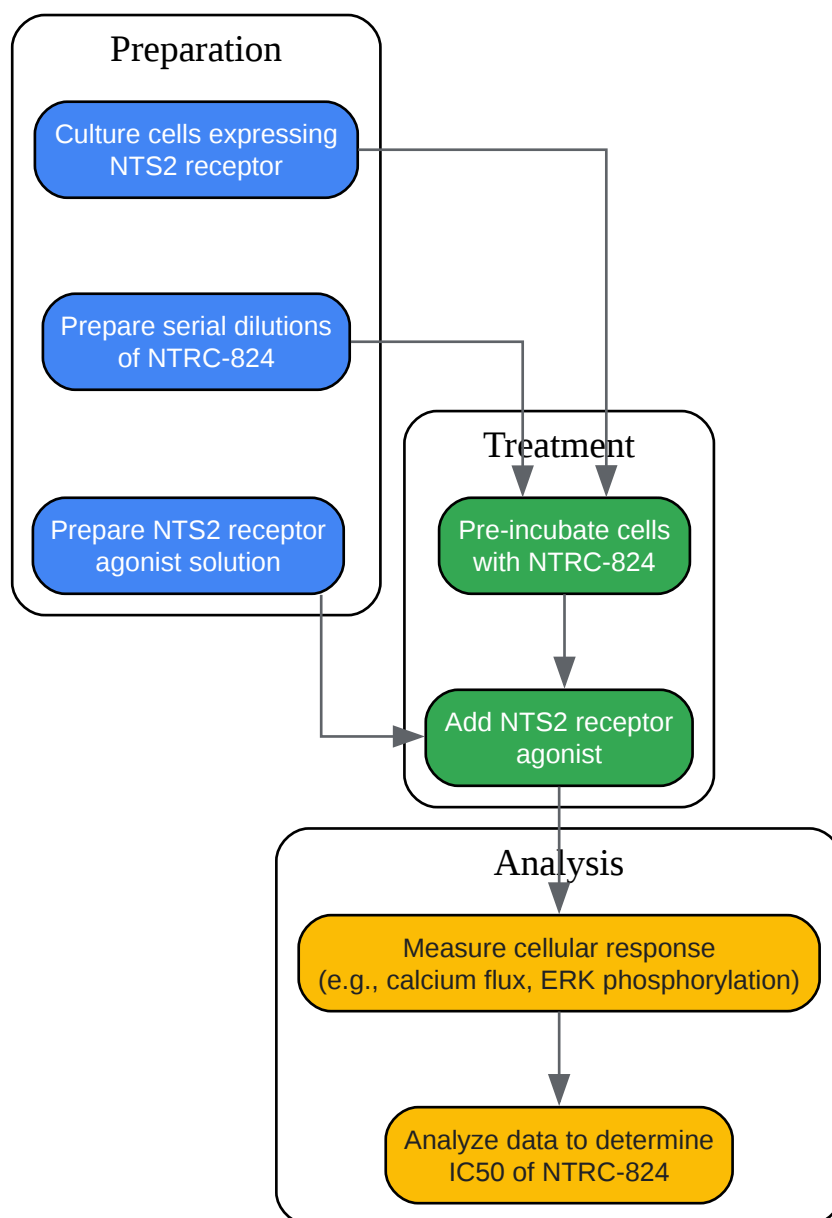
Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	55.35	100
Ethanol	55.35	100

Protocol for Reconstituting a 10 mM Stock Solution in DMSO:

- Preparation: Ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
- Calculation: Based on the molecular weight of **NTRC-824** (553.55 g/mol), calculate the required volume of DMSO. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.535 mg of **NTRC-824**.
- Reconstitution: If starting with a pre-weighed vial (e.g., 1 mg), add the calculated volume of DMSO to the vial. For 1 mg of **NTRC-824**, add 180.65 μ L of DMSO to achieve a 10 mM concentration.
- Dissolution: Gently vortex or sonicate the vial until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C. For extended storage, aliquoting into smaller volumes is recommended to avoid repeated freeze-thaw cycles.

Cell-Based Assay Workflow

The following is a generalized workflow for utilizing **NTRC-824** in a cell-based assay to assess its antagonist activity at the NTS2 receptor.

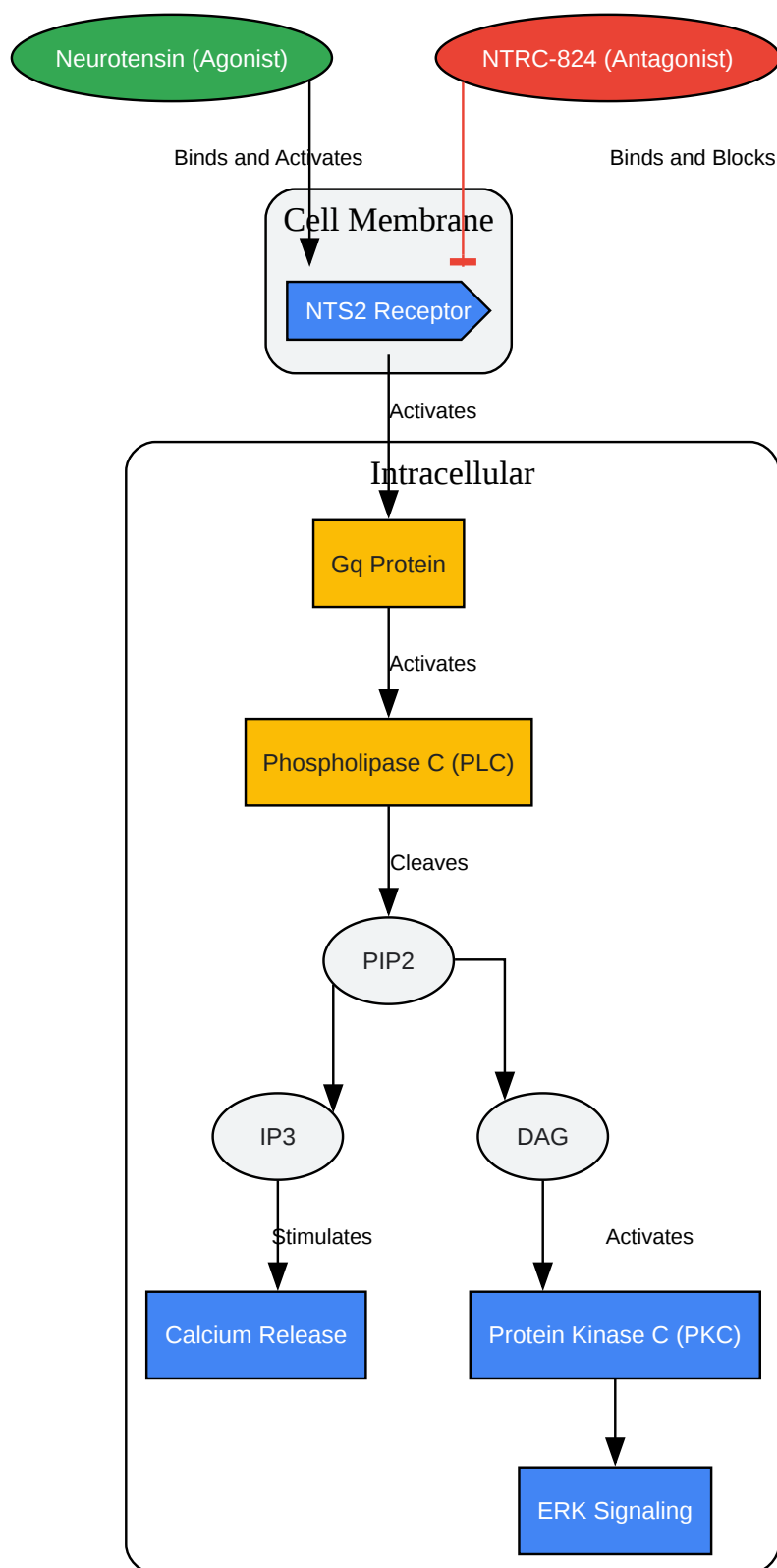


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Caption: A generalized workflow for a cell-based antagonist assay with **NTRC-824**.

NTS2 Receptor Signaling Pathway

NTRC-824 acts as an antagonist at the neurotensin receptor 2 (NTS2), a G protein-coupled receptor (GPCR). The binding of an agonist to NTS2 can initiate downstream signaling cascades. **NTRC-824** blocks these effects.



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Caption: Simplified signaling pathway of the NTS2 receptor and the inhibitory action of **NTRC-824**.

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References

- 1. [PDF] Low-Affinity Neurotensin Receptor (NTS2) Signaling: Internalization-Dependent Activation of Extracellular Signal-Regulated Kinases 1/2 | Semantic Scholar [semanticscholar.org]
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